

Cdk8-IN-1 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Cdk8-IN-1

Cat. No.: B3028136

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Cdk8-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and use of **Cdk8-IN-1**.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is the recommended solvent for dissolving **Cdk8-IN-1**?

A1: The recommended solvent for **Cdk8-IN-1** is Dimethyl Sulfoxide (DMSO). It is soluble in DMSO at a concentration of up to 50 mg/mL.[\[1\]](#)[\[2\]](#)

Q2: I'm having trouble dissolving **Cdk8-IN-1** in DMSO. What can I do?

A2: If you are experiencing difficulty dissolving the compound, please consider the following troubleshooting steps:

- Use Fresh DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly reduce the solubility of **Cdk8-IN-1**. Always use newly opened or properly stored, anhydrous DMSO.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Apply Sonication: Ultrasonic treatment can assist in dissolving the compound.[\[1\]](#)[\[2\]](#) If precipitation occurs during preparation, gentle heating and/or sonication can aid dissolution.[\[3\]](#)

- Vortexing: Ensure the solution is mixed thoroughly by vortexing.

Q3: What is the solubility of **Cdk8-IN-1** in other solvents like water or ethanol?

A3: **Cdk8-IN-1** is practically insoluble in aqueous solutions. While some sources indicate solubility in ethanol up to 100 mM, DMSO is the most reliable solvent for achieving high concentration stock solutions. For in vivo experiments, specific formulations using co-solvents like PEG300 and Tween 80 are often required.^[5]

Q4: How should I store the **Cdk8-IN-1** powder and my stock solutions?

A4: Proper storage is critical to maintain the stability and activity of the compound.

- Powder: The solid form of **Cdk8-IN-1** should be stored at -20°C for long-term stability (up to 3 years).^{[1][5]}
- Stock Solutions: Once dissolved in a solvent like DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[5] Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2][6]}

Q5: My compound precipitated out of solution after being stored. What should I do?

A5: If precipitation is observed in your stock solution after storage, you can try to redissolve it by warming the vial to room temperature and sonicating or vortexing thoroughly before use. To prevent this, ensure you are storing aliquots at the recommended -80°C and avoid repeated freeze-thaw cycles.

Solubility Data

The following table summarizes the solubility of **Cdk8-IN-1** in various solvents.

Solvent	Concentration (Mass)	Concentration (Molar)	Notes
DMSO	50 mg/mL[1][2]	116.14 mM[1][2]	Ultrasonic assistance may be required. Use of fresh, anhydrous DMSO is highly recommended.[1]
Ethanol	25.33 mg/mL	100 mM	Data based on a similar but distinct CDK8/19 inhibitor.

Molecular Weight of **Cdk8-IN-1**: 430.50 g/mol [1]

Experimental Protocols

Protocol: Preparation of a 50 mM DMSO Stock Solution

This protocol provides a step-by-step guide for preparing a concentrated stock solution of **Cdk8-IN-1**.

Materials:

- **Cdk8-IN-1** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Pipettes
- Vortex mixer
- Sonicator (water bath or probe)

Methodology:

- Equilibrate: Allow the vial of **Cdk8-IN-1** powder to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Cdk8-IN-1** powder. For example, to prepare 1 mL of a 50 mM solution, you would need 21.53 mg.
 - Calculation: $0.050 \text{ mol/L} * 0.001 \text{ L} * 430.50 \text{ g/mol} = 0.02153 \text{ g} = 21.53 \text{ mg}$
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- Mixing: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (If Necessary): If the compound does not fully dissolve, place the vial in a sonicator water bath for 5-10 minutes. Check for dissolution periodically. Avoid overheating the sample.
- Storage: Once the **Cdk8-IN-1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -80°C.

Signaling Pathway and Experimental Workflow

The diagram below illustrates the role of the CDK8/Cyclin C kinase module within the larger Mediator complex. CDK8 acts as a transcriptional regulator by phosphorylating transcription factors and components of the RNA Polymerase II machinery, thereby influencing gene expression.[7][8] Inhibition of CDK8 with **Cdk8-IN-1** can block these phosphorylation events, leading to changes in the expression of genes involved in cell cycle control and proliferation.[9]

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